

Application Note: Protocol for Functionalizing Gold Nanoparticles with m-PEG12-Thiol

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Compound of Interest

Compound Name: *m*-PEG12-Thiol

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Introduction

Gold nanoparticles (AuNPs) are at the forefront of nanomedical research due to their unique optical and electronic properties, biocompatibility, and ease of surface modification.

Functionalization of AuNPs with polyethylene glycol (PEG) chains, a process known as PEGylation, is a widely adopted strategy to enhance their stability in biological fluids, reduce non-specific protein adsorption, and prolong circulation times in vivo. This application note provides a detailed protocol for the functionalization of citrate-capped gold nanoparticles with methoxy-poly(ethylene glycol)-thiol (**m-PEG12-Thiol**) via a ligand exchange reaction. The strong affinity of the thiol group for the gold surface ensures the formation of a stable, self-assembled monolayer.

Experimental Protocol

This protocol details the steps for the successful functionalization of pre-synthesized citrate-capped gold nanoparticles with **m-PEG12-Thiol**.

Materials:

- Citrate-capped gold nanoparticles (AuNPs) in aqueous solution (e.g., 20 nm diameter)
- Methoxy-poly(ethylene glycol)-thiol, MW ~600 g/mol (**m-PEG12-Thiol**)

- Deionized (DI) water
- Phosphate-buffered saline (PBS)
- Microcentrifuge tubes
- Spectrophotometer
- Dynamic Light Scattering (DLS) instrument
- Transmission Electron Microscope (TEM)

Procedure:

- Preparation of **m-PEG12-Thiol** Solution:
 - Prepare a stock solution of **m-PEG12-Thiol** in DI water. For example, a 1 mM stock solution can be prepared. To facilitate handling, especially for low-melting solids or liquids, dissolving the reagent in dimethylsulfoxide (DMSO) or dimethylformamide (DMF) to make a stock solution is also an option[1].
- Ligand Exchange Reaction:
 - In a microcentrifuge tube, add the citrate-capped AuNP solution.
 - To this solution, add the **m-PEG12-Thiol** solution. A significant molar excess of **m-PEG12-Thiol** to AuNPs is recommended to ensure complete surface coverage[2]. A molar ratio of PEG to gold nanoparticles can range from 40:1 to 5000:1[3]. For example, a 10,000:1 molar ratio can be used[2].
 - Gently mix the solution and allow it to react for a minimum of 12 hours at room temperature with gentle stirring or rocking to facilitate the ligand exchange process[2].
- Purification of Functionalized AuNPs:
 - Following the incubation period, purify the functionalized AuNPs from excess **m-PEG12-Thiol** and displaced citrate ions by centrifugation.

- The centrifugation speed and duration will depend on the size of the nanoparticles. For 20 nm AuNPs, centrifugation at approximately 12,000 x g for 20 minutes is a common practice.
- Carefully remove the supernatant, which contains the unbound PEG molecules.
- Resuspend the pellet of PEGylated AuNPs in a desired buffer, such as PBS or DI water. To ensure complete removal of unreacted reagents, repeat the washing (centrifugation and resuspension) step at least twice.
- Characterization of Functionalized AuNPs:
 - UV-Vis Spectroscopy: Measure the UV-Vis spectrum of the functionalized AuNPs. A slight redshift in the surface plasmon resonance (SPR) peak (typically around 520 nm for spherical AuNPs) indicates successful PEGylation due to the change in the local refractive index at the nanoparticle surface.
 - Dynamic Light Scattering (DLS): Use DLS to measure the hydrodynamic diameter and size distribution of the nanoparticles. An increase in the hydrodynamic diameter after functionalization confirms the presence of the PEG layer.
 - Zeta Potential: Measure the zeta potential to assess the surface charge of the nanoparticles. A change in zeta potential post-functionalization provides further evidence of surface modification.
 - Transmission Electron Microscopy (TEM): TEM can be used to visualize the size and morphology of the AuNP core before and after functionalization.

Data Presentation

The following tables summarize typical quantitative data obtained before and after the functionalization of gold nanoparticles with **m-PEG12-Thiol**.

Table 1: Hydrodynamic Diameter and Polydispersity Index (PDI)

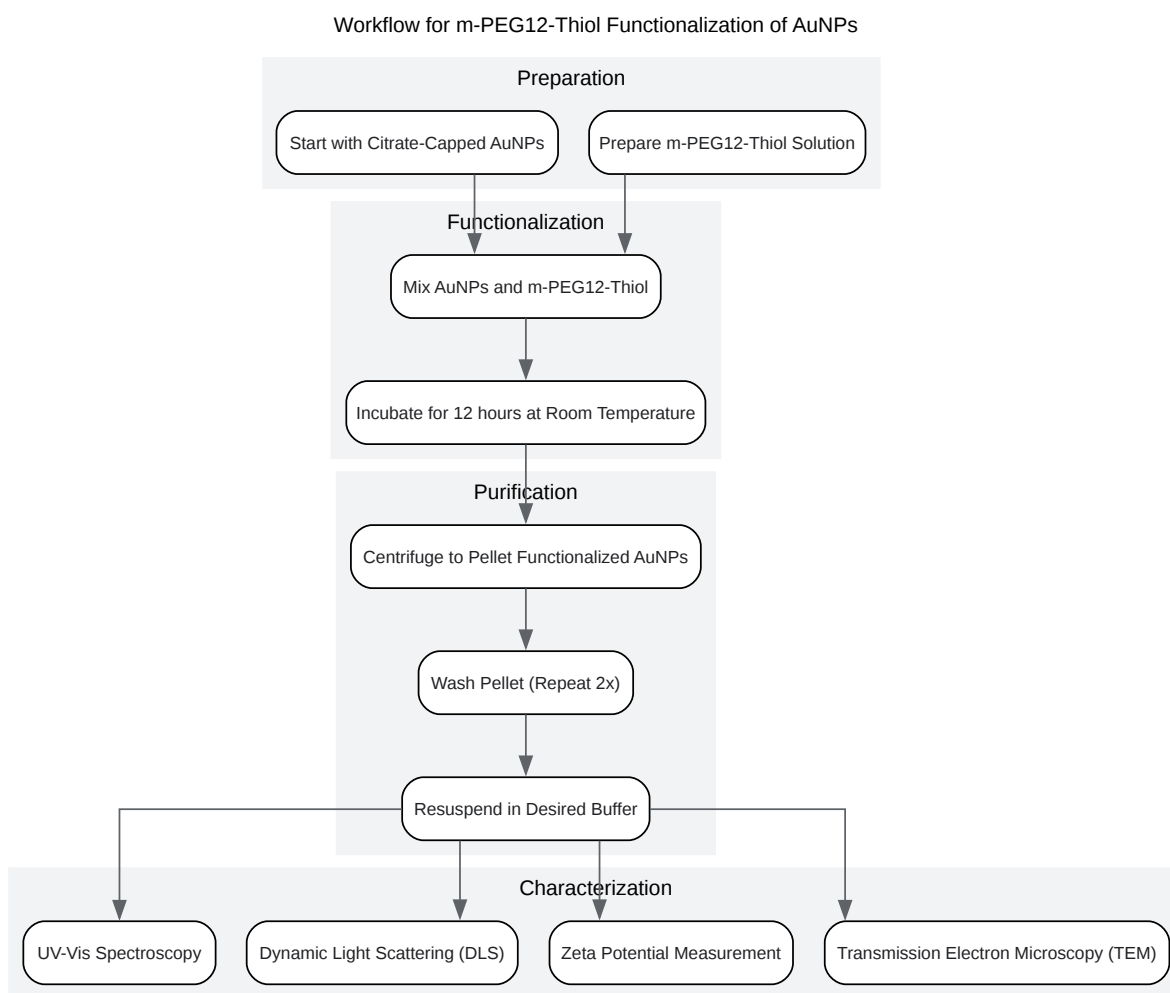
Nanoparticle Sample	Average Hydrodynamic Diameter (nm)	Polydispersity Index (PDI)
Citrate-Capped AuNPs	22.5 ± 0.8	0.21
m-PEG12-Thiol AuNPs	35.2 ± 1.1	0.25

Table 2: Surface Plasmon Resonance (SPR) Peak and Zeta Potential

Nanoparticle Sample	SPR Peak (nm)	Zeta Potential (mV)
Citrate-Capped AuNPs	521	-45.3 ± 2.5
m-PEG12-Thiol AuNPs	524	-15.8 ± 1.9

Visualizations

Experimental Workflow for Functionalization of Gold Nanoparticles

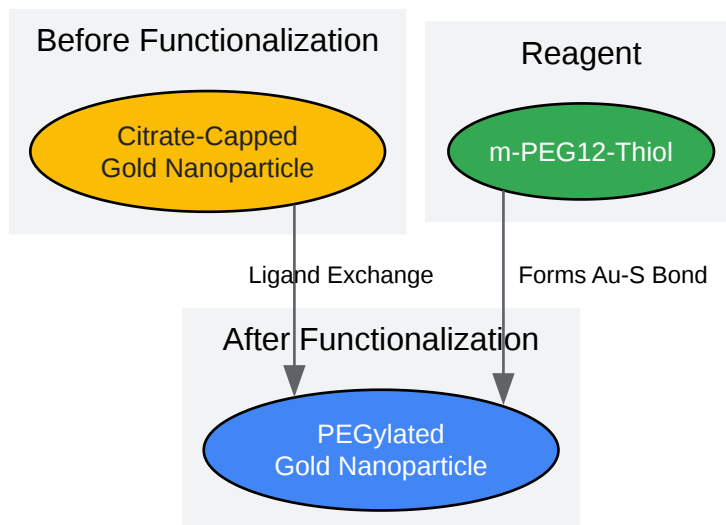


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Caption: A flowchart illustrating the key steps in the functionalization of gold nanoparticles.

Logical Relationship of PEGylation

Principle of m-PEG12-Thiol Functionalization



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Caption: The ligand exchange process for PEGylating gold nanoparticles.

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References

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